

10(Z)-Nonadecenoyl chloride molecular weight and formula

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Compound of Interest

Compound Name: 10(Z)-Nonadecenoyl chloride

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Technical Data for 10(Z)-Nonadecenoyl Chloride

Audience: Researchers, scientists, and drug development professionals.

This document provides the core physicochemical properties of **10(Z)-Nonadecenoyl chloride**, a fatty acyl chloride used in lipid research and synthesis.

Physicochemical Properties

The fundamental molecular characteristics of **10(Z)-Nonadecenoyl chloride** are summarized below. This data is essential for stoichiometric calculations in chemical reactions and for the interpretation of mass spectrometry results.

Property	Value
Molecular Formula	C ₁₉ H ₃₅ ClO
Molecular Weight	314.93 g/mol [1]
CAS Number	95548-27-9[1]

Molecular Weight Calculation

The molecular weight is derived from the sum of the atomic weights of its constituent atoms. The atomic weights used for this calculation are the standard atomic weights provided by

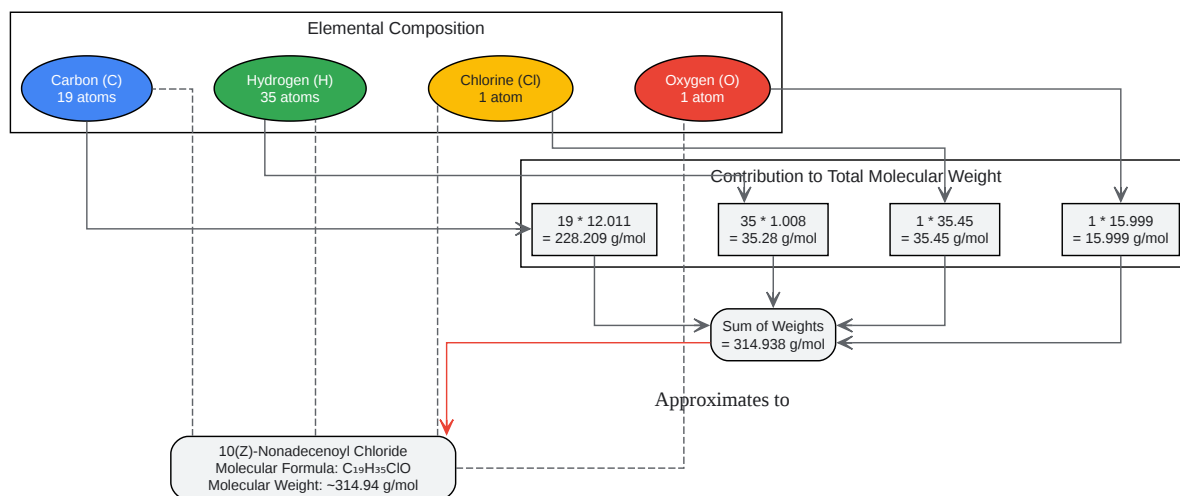
IUPAC.

Element	Symbol	Count	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	19	~12.011[2][3]	228.209
Hydrogen	H	35	~1.008[4][5][6][7]	35.28
Chlorine	Cl	1	~35.45[8][9][10] [11]	35.45
Oxygen	O	1	~15.999[12][13] [14]	15.999
Total	C ₁₉ H ₃₅ ClO	~314.938		

Note: The total calculated molecular weight may vary slightly from the reported value due to rounding of atomic weights.

Logical Diagram: Molecular Weight Contribution

The following diagram illustrates the relationship between the elemental components of **10(Z)-Nonadecenoyl chloride** and its total molecular weight. Each element's contribution is shown, summing to the final molecular weight.



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Elemental contribution to the total molecular weight of **10(Z)-Nonadecenoyl chloride**.

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References

- 1. larodan.com [larodan.com]
- 2. webqc.org [webqc.org]
- 3. m.youtube.com [m.youtube.com]

- 4. Atomic Weight of Hydrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 5. quora.com [quora.com]
- 6. Hydrogen | McGraw Hill's AccessScience [accessscience.com]
- 7. Hydrogen - Wikipedia [en.wikipedia.org]
- 8. Chlorine - Wikipedia [en.wikipedia.org]
- 9. Chlorine Facts - Chlorine The Element of Surprise [chlorine.org]
- 10. Isotopes of chlorine - Wikipedia [en.wikipedia.org]
- 11. Why is the atomic mass of chlorine taken as 35.5 u and not a whole number like 35 u or 36 u explained? [unacademy.com]
- 12. fiveable.me [fiveable.me]
- 13. princeton.edu [princeton.edu]
- 14. Oxygen - Wikipedia [en.wikipedia.org]
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